

A Comprehensive Technical Guide to the Safe Handling of Boc-L-Homoser-Obzl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-L-Homoser-Obzl*

Cat. No.: *B2930950*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety and handling precautions for **Boc-L-Homoser-Obzl** (tert-butoxycarbonyl-L-homoserine-O-benzyl ester). The following sections detail the physical and chemical properties, potential hazards, recommended handling procedures, and emergency protocols to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

Boc-L-Homoser-Obzl is a derivative of the amino acid homoserine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group and the side-chain hydroxyl group is protected as a benzyl ether. It is commonly used as a building block in peptide synthesis.

Table 1: Physical and Chemical Properties of **Boc-L-Homoser-Obzl**

Property	Value
CAS Number	105183-60-6
Molecular Formula	C ₁₆ H ₂₃ NO ₅
Molecular Weight	309.36 g/mol
Appearance	White to off-white crystalline powder
Melting Point	48-57 °C
Boiling Point	480.5 °C at 760 mmHg
Flash Point	244.4 °C
Density	1.154 g/cm ³
Purity	Typically ≥97%

Hazard Identification and Toxicology

While specific toxicological data for **Boc-L-Homoser-Obzl** is largely unavailable, it is prudent to handle it with the care afforded to all laboratory chemicals of unknown toxicity. Based on the safety data sheets for similar compounds, researchers should be aware of the following potential hazards:

- Acute Toxicity: No specific data is available for oral, dermal, or inhalation toxicity.
- Skin Corrosion/Irritation: May cause skin irritation upon prolonged or repeated contact.
- Serious Eye Damage/Irritation: May cause eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.
- Reproductive Toxicity: No data available.

Given the lack of comprehensive toxicological data, it is crucial to minimize exposure through proper handling and the use of personal protective equipment.

Safe Handling and Storage Protocols

Adherence to standard laboratory safety protocols is essential when working with **Boc-L-Homoser-Obzl**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.

Handling Procedures

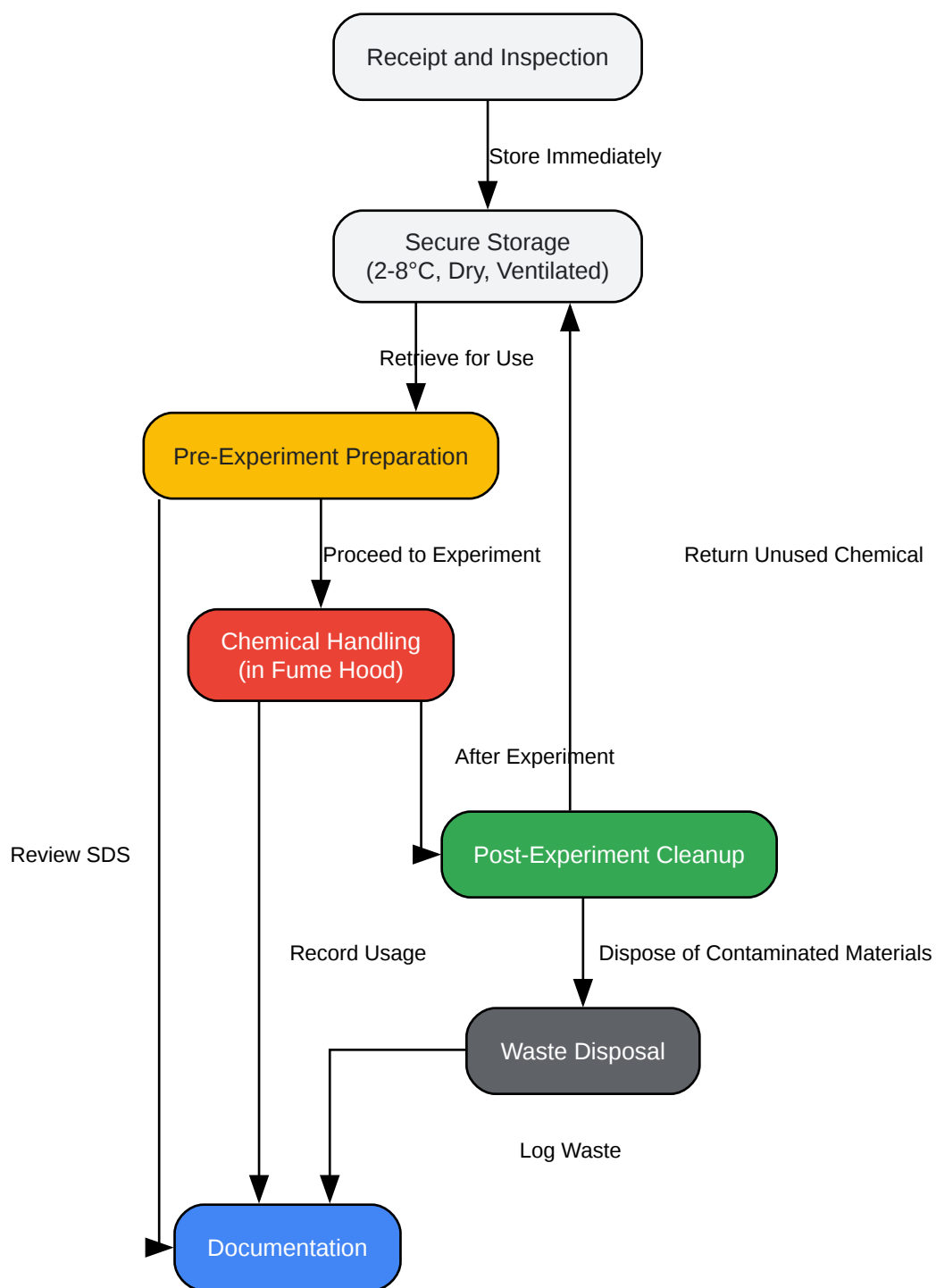
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols. Use a spatula for transferring the solid.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is between 2-8°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of a chemical reagent like **Boc-L-Homoser-Obzl** from receipt to disposal.



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Caption: Workflow for Safe Chemical Handling

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: May emit toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.

Disposal Considerations

Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Conclusion

While **Boc-L-Homoser-Obzl** is a valuable reagent in drug development and peptide synthesis, it is imperative that researchers and scientists handle it with the utmost care. By adhering to the safety and handling precautions outlined in this guide, the risks associated with its use can be effectively minimized, ensuring a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Boc-L-Homoser-Obzl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2930950#safety-and-handling-precautions-for-boc-l-homoser-obzl\]](https://www.benchchem.com/product/b2930950#safety-and-handling-precautions-for-boc-l-homoser-obzl)

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